

# Application Notes and Protocols: NCA029 for In Vivo Experiments

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

NCA029 is a novel small molecule activator of the human mitochondrial caseinolytic protease P (HsClpP).[1][2][3][4][5] Emerging research has highlighted its therapeutic potential in various disease models, including inflammatory bowel disease (IBD) and several types of cancer, such as colorectal adenocarcinoma and small cell lung carcinoma.[3][6][7][8] NCA029 exerts its biological effects by inducing mitochondrial dysfunction and triggering an ATF3-dependent integrated stress response, which ultimately leads to cell death in cancer cells and modulates the immune response in inflammatory conditions.[3][4][9]

These application notes provide an overview of the in vivo delivery methods for **NCA029** and detailed protocols for key experiments in mouse models.

# Data Presentation In Vitro Efficacy of NCA029 in Human Colon Adenocarcinoma Cell Lines



Cell Line	IC50 (μM)	
HCT116	1.1	
SW620	1.5	
HCT15	3.5	
SW480	5.4	
DLD-1	3.1	
Data sourced from Zhang et al., 2024.[10]		

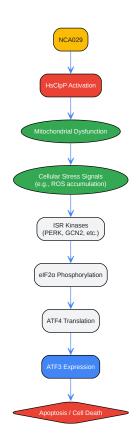
**In Vivo Antitumor Efficacy of NCA029** 

Animal Model	Treatment	Tumor Growth Inhibition
HCT116 Xenograft	NCA029 (intravenous)	83.6%
Non-SMC Xenograft	Compound 8o (NCA029 derivative)	63.01%
Data sourced from Zhang et al., 2024 and Li et al., 2025.[3]		

### **Signaling Pathway**

The primary mechanism of action for **NCA029** involves the activation of the ATF3-dependent integrated stress response pathway.





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Caption: ATF3-Dependent Integrated Stress Response Pathway activated by NCA029.

# Experimental Protocols Formulation of NCA029 for In Vivo Administration

A common vehicle for the in vivo delivery of **NCA029** is a mixture of Dimethyl sulfoxide (DMSO), Polyethylene glycol 300 (PEG300), Tween-80, and saline.[10]

#### Materials:

- NCA029 powder
- DMSO



- PEG300
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Prepare the vehicle by mixing the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- To prepare the dosing solution, first dissolve the required amount of NCA029 powder in DMSO.
- Add PEG300 to the solution and vortex thoroughly.
- Add Tween-80 and vortex again until the mixture is homogeneous.
- Finally, add the saline to reach the final desired concentration and volume. Vortex thoroughly.
- If necessary, sonicate the solution briefly to ensure complete dissolution.
- The final solution should be clear. Prepare fresh on the day of dosing.

# Protocol 1: Oral Administration of NCA029 in a DSS-Induced Colitis Mouse Model

This protocol is designed to assess the efficacy of **NCA029** in a model of inflammatory bowel disease.

**Experimental Workflow:** 



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